

# 2-Indanol chemical properties and structure

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An In-depth Technical Guide to 2-Indanol: Chemical Properties and Structure

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical intermediates is paramount. **2-Indanol**, a versatile organic compound, serves as a crucial building block in the synthesis of various pharmaceuticals and agrochemicals.[1] This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and spectral analysis of **2-Indanol**.

### **Chemical Structure and Identification**

**2-Indanol**, also known as 2-hydroxyindane, possesses a bicyclic structure consisting of a benzene ring fused to a five-membered ring, with a hydroxyl group attached to the non-aromatic portion.[1]

Table 1: Structural and Identification Data for 2-Indanol



Identifier	Value
IUPAC Name	2,3-dihydro-1H-inden-2-ol[2][3]
CAS Number	4254-29-9[1][2][3][4][5][6][7]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O[1][2][3][5][6][8]
Molecular Weight	134.18 g/mol [1][5][6][8]
SMILES	OC1Cc2cccc2C1[5]
InChI	InChI=1S/C9H10O/c10-9-5-7-3-1-2-4-8(7)6- 9/h1-4,9-10H,5-6H2[2][3]
InChlKey	KMGCKSAIIHOKCX-UHFFFAOYSA-N[3][5]

## **Physicochemical Properties**

The physical and chemical properties of **2-Indanol** are critical for its handling, storage, and application in synthetic chemistry.

Table 2: Physicochemical Properties of 2-Indanol

Property	Value
Appearance	White to light yellow crystal powder[4]
Melting Point	68-71 °C[4][6]
Boiling Point	120-123 °C at 12.0016 mmHg[4][6][9]
Density	1.161 g/cm <sup>3</sup> [9]
Water Solubility	6 g/L at 20 °C[6]
pKa (Predicted)	15.17 ± 0.20[6]
Flash Point	109 °C[6][9]

# Synthesis of 2-Indanol



A common and efficient method for the synthesis of **2-Indanol** is the reduction of 2-indanone.

### **Experimental Protocol: Reduction of 2-Indanone**

This protocol is based on the reduction of 2-indanone using sodium borohydride.[10]

#### Materials:

- 2-indanone (0.45 moles, 60 g)
- 40% aqueous methanol (1.5 L)
- Sodium borohydride (0.46 moles, 18 g)
- Ether
- Potassium carbonate

#### Procedure:

- Dissolve 60 g of 2-indanone in 1.5 L of 40% aqueous methanol.
- Add 18 g of sodium borohydride in portions to the solution. Maintain the temperature at or below 40°C by cooling as necessary. The addition should take approximately 15 minutes.
- Stir the mixture for 2 hours after the addition is complete.
- Allow the mixture to stand overnight at room temperature.
- Perform an ether extraction of the reaction mixture.
- Dry the extracted ether layer over potassium carbonate.
- Evaporate the ether to yield crystalline 2-indanol. The expected yield is approximately 58.3 g (96%).[10]



# **Starting Materials** Sodium Borohydride 2-Indanone 40% Aqueous Methanol Reaction Reduction Reaction (≤ 40°C, 2 hours) Workup Ether Extraction Drying over K2CO₃ Evaporation Product 2-Indanol (96% yield)

### Synthesis of 2-Indanol

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Caption: Workflow for the synthesis of 2-Indanol.



### **Spectroscopic Analysis**

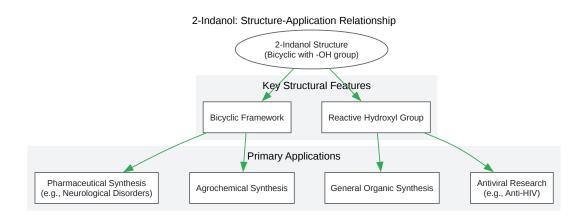
Spectroscopic data is essential for the structural confirmation of **2-Indanol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are used for the detailed structural elucidation of **2-Indanol**.[2][9][11]
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra of 2-Indanol show characteristic absorption bands for the hydroxyl group and the aromatic ring.[2][9][12]
- Mass Spectrometry (MS): GC-MS and electron ionization mass spectrometry are used to determine the molecular weight and fragmentation pattern of 2-Indanol.[2][3][13]

## **Applications in Research and Drug Development**

**2-Indanol** is a valuable precursor in the synthesis of a wide range of organic molecules.[9] Its utility is particularly noted in the pharmaceutical industry for the development of drugs targeting neurological disorders.[1] The presence of a hydroxyl group provides a reactive site for further chemical modifications, enabling the creation of diverse derivatives with potential biological activities.[1] Notably, **2-Indanol** has demonstrated anti-HIV activity.[8]





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Caption: Relationship between **2-Indanol**'s structure and its applications.

### Safety and Handling

**2-Indanol** is harmful if swallowed and causes serious eye irritation.[2] It may also cause skin irritation.[2]

#### Handling:

- Avoid contact with skin, eyes, and clothing.[14]
- Use in a well-ventilated area.[14]
- Wear appropriate personal protective equipment, including gloves and eye protection.[14]
  [15]
- · Wash hands thoroughly after handling.[14]



#### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[15][16]
- Store at room temperature in an inert atmosphere.[4][6]
- It is stable under recommended storage conditions.[15]

#### First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[15]
- Skin Contact: Wash off with soap and plenty of water.[15]
- Eye Contact: Flush eyes with water as a precaution.[15]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

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